

# Safeguarding Your Laboratory: Proper Disposal of Chmfl-bmx-078

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## Compound of Interest

Compound Name: Chmfl-bmx-078

Cat. No.: B606657

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For researchers and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This guide provides essential safety and logistical information for the proper disposal of **Chmfl-bmx-078**, a potent and selective irreversible BMX kinase inhibitor.

## Chemical and Safety Data Overview

Before handling **Chmfl-bmx-078**, it is crucial to be aware of its chemical properties and associated hazards. This information, primarily derived from the Safety Data Sheet (SDS), informs risk assessment and dictates the necessary safety precautions and disposal procedures.

Data Point	Value	Reference
CAS Number	1808288-51-8	[1][2]
Molecular Formula	C <sub>33</sub> H <sub>35</sub> N <sub>7</sub> O <sub>6</sub>	[1][3]
Molecular Weight	625.7 g/mol	[1]
Appearance	Solid	[1]
Solubility	DMSO: Slightly soluble	[1]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]
Signal Word	Warning	[2]

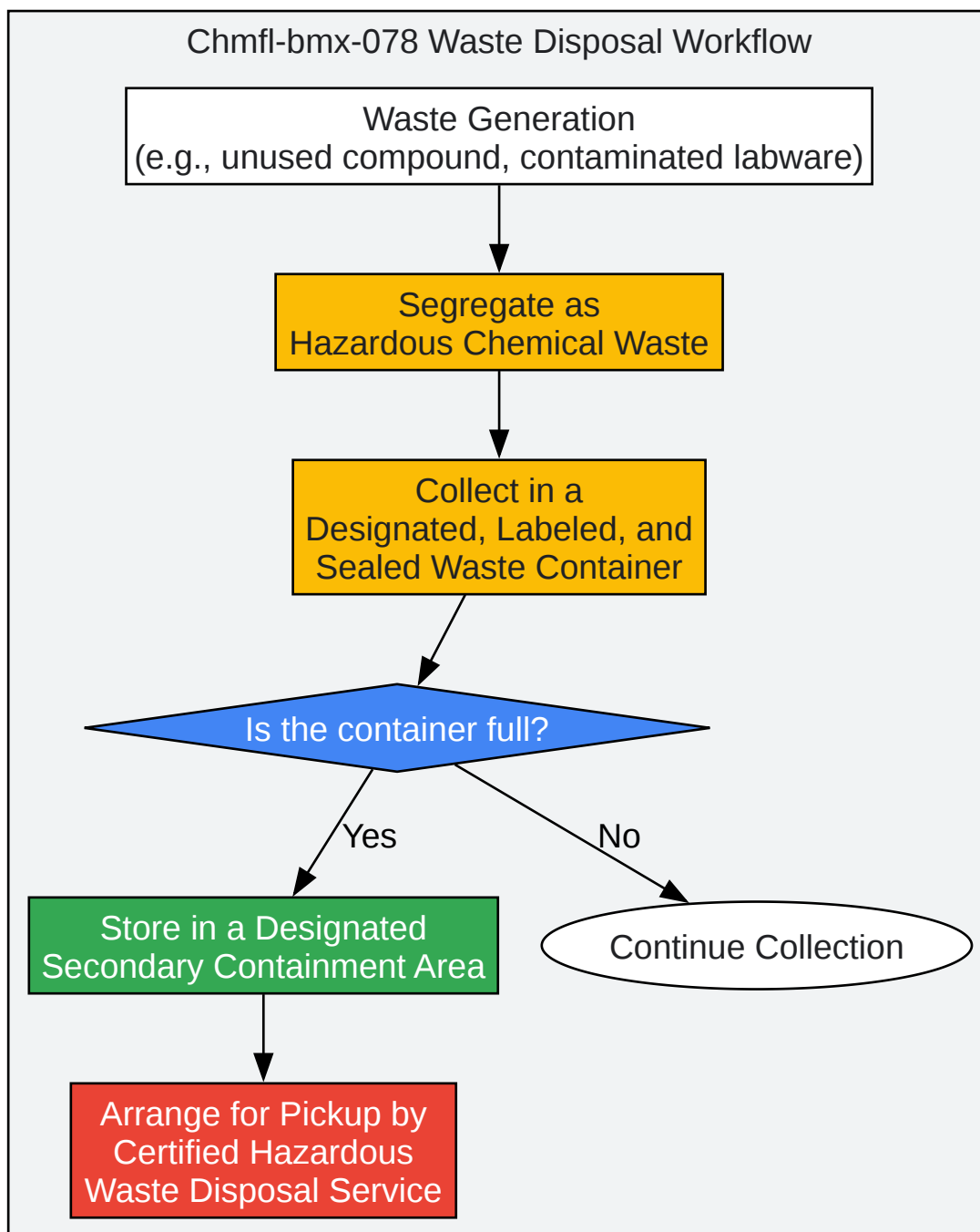
## Disposal Protocol and Workflow

The proper disposal of **Chmfl-bmx-078** must be conducted in a manner that prevents its release into the environment and minimizes exposure to laboratory personnel. While specific institutional and local regulations must always be followed, the general procedure is outlined below.

### Key Disposal Principles:

- **Avoid Environmental Release:** Do not allow **Chmfl-bmx-078** to enter sewers or any surface or ground water systems.[2]
- **Waste Segregation:** Dispose of **Chmfl-bmx-078** waste separately from general laboratory waste. It should be treated as hazardous chemical waste.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **Chmfl-bmx-078** and its waste.
- **Ventilation:** Ensure adequate ventilation when handling the compound to avoid inhalation of any dust or aerosols.[2]

The following workflow provides a logical guide for the disposal process, from the point of waste generation to its final removal from the laboratory.



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#### Chmfl-bmx-078 Disposal Decision Workflow

## Experimental Protocols Cited

The information provided in this guidance is based on established safety data sheets and does not stem from novel experimental protocols for disposal. The procedures outlined are standard laboratory practice for the handling and disposal of hazardous chemical waste. For detailed institutional protocols, please consult your organization's Environmental Health and Safety (EHS) department.

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## References

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